

A Senior Application Scientist's Guide to Structural Elucidation

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Compound of Interest

Compound Name: *1-(Pyrimidin-2-yl)cyclopropan-1-amine dihydrochloride*

CAS No.: 1159734-42-5

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This guide provides a comprehensive framework for the spectroscopic analysis and structural elucidation of compounds with the molecular formula $C_7H_{10}ClN_3$. Aimed at researchers, scientists, and drug development professionals, this document moves beyond a simple recitation of data. It delves into the strategic thinking and experimental causality essential for unambiguous characterization, emphasizing the integration of High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

The molecular formula $C_7H_{10}ClN_3$ represents a multitude of potential isomers, each with unique physicochemical properties and biological activities. Differentiating these structures requires a multi-technique approach, where each analytical method provides a crucial piece of the puzzle. This guide will use a known isomer, Crimidine (2-chloro-N,N,6-trimethylpyrimidin-4-amine), as a central case study to illustrate these principles.^[1]

Part I: Chromatographic Purity and Isomer Separation (HPLC)

High-Performance Liquid Chromatography is the cornerstone of purity assessment and the first step in resolving isomeric mixtures. For polar, nitrogen-containing heterocycles like the isomers of $C_7H_{10}ClN_3$, reversed-phase HPLC is the method of choice.

Expertise in Action: Method Development Strategy

The goal is to develop a robust method that can separate the main compound from any potential impurities, including positional isomers. The polarity of $C_7H_{10}ClN_3$ isomers, conferred by the nitrogen atoms, dictates the selection of the stationary and mobile phases.

- **Column Selection:** A C18 column is a standard starting point for non-polar compounds, but for polar bases, an Ascentis RP-Amide or a Discovery HS F5 column can offer enhanced retention and improved peak shape.^[2] These phases provide alternative selectivity, which is crucial for separating closely related isomers.
- **Mobile Phase Optimization:** The mobile phase typically consists of an aqueous component with a buffer and an organic modifier (like acetonitrile or methanol). The pH of the aqueous phase is critical; it should be adjusted to be at least one pH unit away from the pKa of the analytes to ensure they are in a single ionic form, preventing peak tailing.^{[2][3]} For amine-containing compounds, a slightly acidic pH (e.g., using formic acid or ammonium formate buffer) is often optimal.
- **Gradient Elution:** A gradient elution, starting with a higher aqueous percentage and gradually increasing the organic modifier, is typically required to separate compounds with a range of polarities and to elute the target compound with a sharp, symmetrical peak in a reasonable timeframe.^[4]

Protocol: HPLC Purity Assessment

- **System Preparation:**
 - **HPLC System:** Quaternary pump, autosampler, column oven, and UV-Vis Diode Array Detector (DAD).
 - **Column:** Ascentis Express C18 (10 cm x 4.6 mm, 2.7 μ m) or equivalent.
 - **Mobile Phase A:** 0.1% Formic Acid in Water.

- Mobile Phase B: 0.1% Acetonitrile.
- Column Temperature: 30 °C.
- Detection: 254 nm (or wavelength of maximum absorbance determined by DAD scan).
- Sample Preparation: Dissolve the $C_7H_{10}ClN_3$ sample in a 50:50 mixture of Mobile Phase A and B to a final concentration of approximately 0.5 mg/mL.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 5 μ L.
 - Gradient Program:

Time (min)	%B
0.0	10
15.0	90
17.0	90
17.1	10

| 20.0 | 10 |

- Data Analysis: Integrate all peaks and report the area percentage of the main peak as the purity. The DAD can be used to check for peak purity by comparing spectra across a single peak.

Part II: Molecular Formula Confirmation (LC-MS)

Liquid Chromatography-Mass Spectrometry couples the separation power of HPLC with the mass-resolving capability of MS, providing definitive confirmation of the molecular weight. For halogenated compounds, MS is particularly powerful due to the characteristic isotopic patterns.

Expertise in Action: Leveraging Isotopic Signatures

Chlorine has two abundant stable isotopes: ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%). This means any molecule containing one chlorine atom will exhibit two mass peaks in its spectrum: the monoisotopic mass (M) and an M+2 peak with an intensity approximately one-third of the M peak.^{[5][6]} This signature is a highly reliable indicator for the presence of chlorine.

High-Resolution Mass Spectrometry (HRMS), for instance using a Time-of-Flight (TOF) or Orbitrap analyzer, is essential. It provides a highly accurate mass measurement, allowing for the unambiguous determination of the elemental composition ($\text{C}_7\text{H}_{10}\text{ClN}_3$).

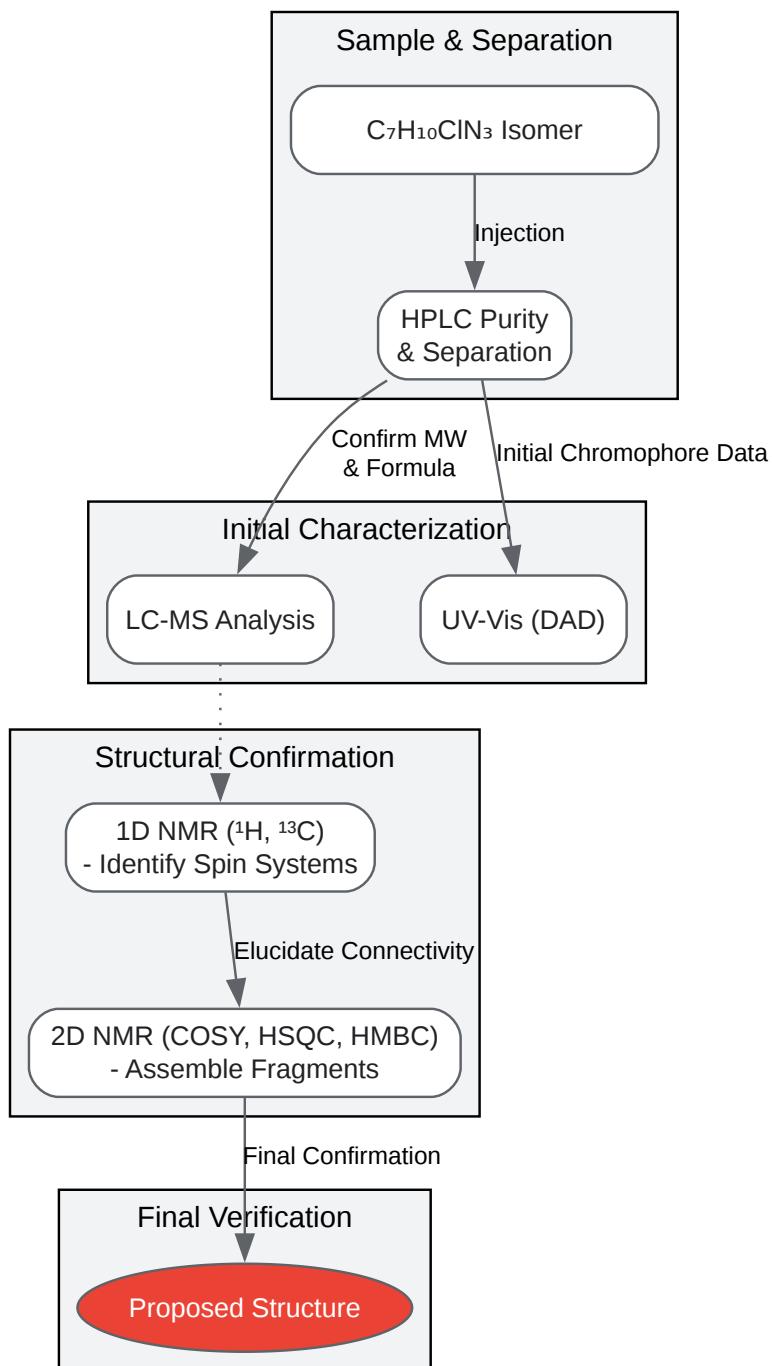
Protocol: LC-MS Analysis

- System: An HPLC system (as described above) coupled to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) with an Electrospray Ionization (ESI) source.
- Ionization Mode: ESI in positive ion mode is typically effective for nitrogen-containing basic compounds, as they readily accept a proton to form $[\text{M}+\text{H}]^+$ ions.
- MS Parameters:
 - Mass Range: 50 - 500 m/z.
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 120 °C.
 - Gas Flow: As per instrument recommendation.
- Data Analysis:
 - Extract the Total Ion Chromatogram (TIC).
 - Generate the mass spectrum for the chromatographic peak of interest.
 - Verify the presence of the $[\text{M}+\text{H}]^+$ ion. For $\text{C}_7\text{H}_{10}\text{ClN}_3$ (Molar Mass: 171.63 g/mol), the expected monoisotopic mass is 171.0563 Da. The $[\text{M}+\text{H}]^+$ ion should appear at m/z 172.0636.^{[1][7]}

- Confirm the isotopic pattern: look for an ion at m/z 174.0607 with an abundance of ~32% relative to the peak at 172.0636.

Visual Workflow: Integrated Spectroscopic Analysis

Figure 1. General Workflow for Structural Elucidation



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Caption: General workflow for structural elucidation of $C_7H_{10}ClN_3$.

Part III: Definitive Structural Elucidation (NMR)

NMR spectroscopy is the most powerful tool for determining the precise atomic connectivity of a molecule. A combination of 1D (^1H , ^{13}C) and 2D experiments is required for a complete and unambiguous assignment.

Expertise in Action: A Strategic NMR Approach

- ^1H NMR: Provides information on the number of different types of protons, their chemical environment, their integration (ratio), and their coupling (neighboring protons).
- ^{13}C NMR (with DEPT): Identifies the number of unique carbon environments and classifies them as CH_3 , CH_2 , CH , or quaternary (C) carbons.
- 2D COSY (Correlation Spectroscopy): Reveals ^1H - ^1H coupling relationships, helping to trace out proton spin systems (e.g., protons on adjacent carbons).[\[8\]](#)
- 2D HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton signal to the carbon it is directly attached to. This is a crucial step for assigning carbon resonances.[\[9\]](#)
- 2D HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds away. This is the key experiment for connecting the individual spin systems and identifying placements on the heterocyclic ring and with quaternary carbons.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Case Study: Predicted Data for Crimidine ($\text{C}_7\text{H}_{10}\text{ClN}_3$)

Crimidine (2-chloro-N,N,6-trimethylpyrimidin-4-amine) provides a clear example.[\[1\]](#)

Data Type	Predicted Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Rationale
^1H NMR	~6.15	singlet	1H	H-5	Aromatic proton on the electron-rich pyrimidine ring.
~2.40	singlet	3H	C6-CH ₃	Methyl group attached to the aromatic ring.	
~2.25	singlet	6H	N(CH ₃) ₂	Two equivalent methyl groups on the nitrogen atom.	
^{13}C NMR	~170	Quaternary	-	C-6	Carbon attached to methyl and nitrogen.
~162	Quaternary	-	C-2	Carbon attached to chlorine and two nitrogens (deshielded).	
~161	Quaternary	-	C-4	Carbon attached to the dimethylamino group.	

~90	CH	-	C-5	Aromatic CH, shielded by adjacent nitrogens.
~36	CH ₃	-	N(CH ₃) ₂	Dimethylamino carbons.
~24	CH ₃	-	C6-CH ₃	Ring-attached methyl carbon.

Note: The ¹³C shifts are estimates based on typical values for substituted pyrimidines. Actual values require experimental measurement.

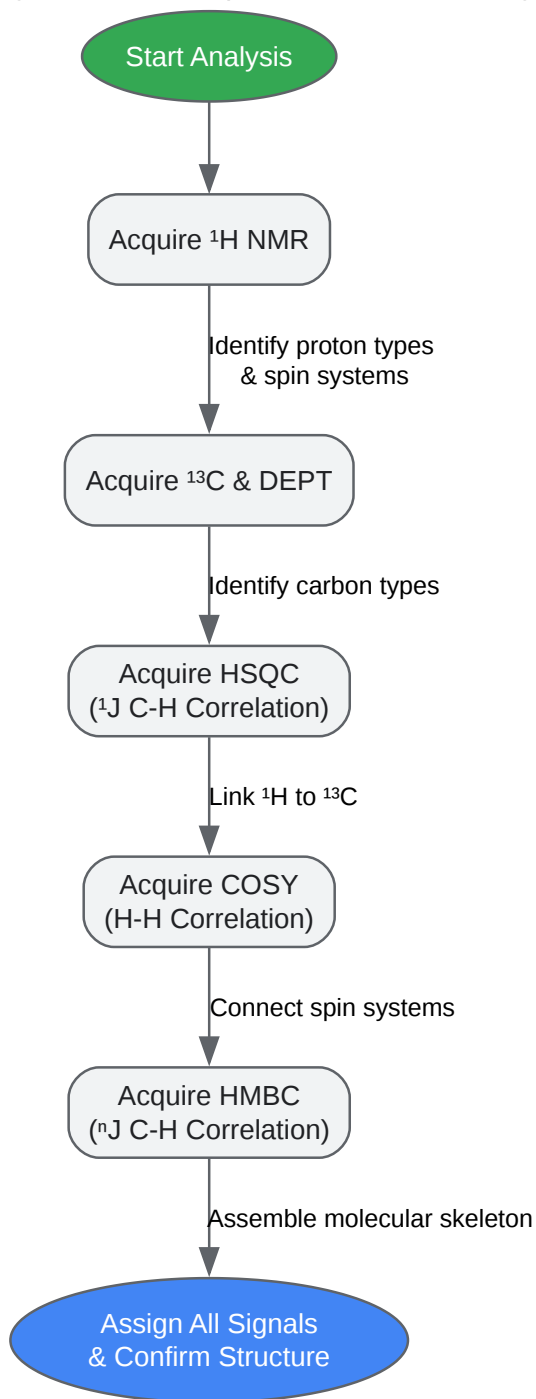
Protocol: Acquiring a Full NMR Dataset

- Sample Preparation: Dissolve ~5-10 mg of the purified compound in ~0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆). Add a small amount of Tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Instrument: A 400 MHz (or higher) NMR spectrometer.
- Experiments to Run:
 - Standard ¹H spectrum.
 - Standard ¹³C{¹H} spectrum (proton-decoupled).
 - DEPT-135 (to differentiate CH/CH₃ from CH₂ signals).
 - gCOSY (gradient-selected COSY).
 - gHSQC (gradient-selected HSQC, optimized for ¹J_{CH} ≈ 145 Hz).
 - gHMBC (gradient-selected HMBC, optimized for long-range coupling, ⁿJ_{CH} ≈ 8 Hz).

- Data Processing & Interpretation:
 - Process all spectra using appropriate software (e.g., Bruker TopSpin, MestReNova).
 - Use the HSQC to link proton signals to their directly attached carbons.
 - Use the COSY to connect adjacent protonated carbons.
 - Use the HMBC to piece the fragments together. For example, in Crimidine, the H-5 proton (δ ~6.15) should show HMBC correlations to C-4 and C-6, while the methyl protons (δ ~2.40) should show correlations to C-5 and C-6. This network of long-range correlations provides the definitive structural proof.[\[11\]](#)

Visual Workflow: NMR Experiment Decision Tree

Figure 2. NMR Experiment Selection Logic

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